

Proper Disposal of (3-Bromopropoxy)-tert-butyldimethylsilane: A Step-by-Step Guide

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Compound of Interest

Compound Name: (3-Bromopropoxy)-tert-butyldimethylsilane

Cat. No.: B048924

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **(3-Bromopropoxy)-tert-butyldimethylsilane** (CAS No. 89031-84-5). Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

I. Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, it is imperative to handle **(3-Bromopropoxy)-tert-butyldimethylsilane** with care. This compound is a combustible liquid and causes serious eye irritation.^[1] Always wear appropriate personal protective equipment (PPE), including safety glasses or goggles, chemical-resistant gloves, and a lab coat.^[1] Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.^[1]

In case of accidental contact, follow these first-aid measures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention.^[1]
- Skin: Wash off with soap and plenty of water. Seek medical attention if irritation persists.^[1]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical advice.^[1]

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[1]

II. Chemical and Physical Properties

A summary of the key quantitative data for **(3-Bromopropoxy)-tert-butyldimethylsilane** is provided in the table below for easy reference.

Property	Value
CAS Number	89031-84-5[2]
Molecular Formula	C ₉ H ₂₁ BrOSi[1]
Molecular Weight	253.25 g/mol [2]
Appearance	Colorless liquid/oil[3][4]
Boiling Point	182 °C[3][4]
Flash Point	85 °C (185 °F) - closed cup[3][4]
Density	1.093 g/mL at 25 °C[3][4]
Storage Temperature	2-8°C[3][4][5]

III. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **(3-Bromopropoxy)-tert-butyldimethylsilane**.



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Caption: Logical workflow for the safe disposal of **(3-Bromopropoxy)-tert-butyldimethylsilane**.

IV. Step-by-Step Disposal Protocol

The primary recommended method for the disposal of **(3-Bromopropoxy)-tert-butyldimethylsilane** is incineration by a licensed professional waste disposal service.[\[1\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[1\]](#)

1. Waste Segregation:

- **(3-Bromopropoxy)-tert-butyldimethylsilane** is a halogenated organic compound due to the presence of bromine.[\[6\]](#)
- It is crucial to segregate halogenated organic waste from non-halogenated waste streams.[\[6\]](#) [\[7\]](#)[\[8\]](#) This is because the disposal methods and costs for these two types of waste are different.[\[8\]](#)[\[9\]](#)

2. Waste Collection:

- Use a designated, properly labeled waste container for "Halogenated Organic Waste".[\[6\]](#)[\[7\]](#)
- The container must be in good condition, compatible with the chemical, and have a tightly sealing cap to prevent leaks and vapor release.[\[7\]](#)
- The label should clearly state "Hazardous Waste" and list the full chemical name: "**(3-Bromopropoxy)-tert-butyldimethylsilane**".[\[7\]](#)[\[9\]](#) Do not use abbreviations or chemical formulas on the primary label.[\[7\]](#)
- Keep a log of the contents and their approximate quantities if other halogenated solvents are added to the same container.[\[6\]](#)[\[9\]](#)

3. Waste Storage:

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents and peroxides.[\[1\]](#)[\[7\]](#)
- The storage area should be a designated satellite accumulation area for hazardous waste.[\[8\]](#)

- Ensure the waste container is stored in secondary containment to prevent spills from spreading.[8]

4. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[1]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. [1]

5. Spill Cleanup:

- In the event of a small spill, contain it with an inert absorbent material (e.g., vermiculite, sand, or earth).[1]
- Use non-sparking tools to collect the absorbed material and place it in a sealed, labeled container for disposal as hazardous waste.[1][10]
- For large spills, evacuate the area and contact your institution's emergency response team. [7]

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